

Technical Assessment & Safety Protocol: 2-Methyl-4-Vinylpyridine

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Compound of Interest

Compound Name: 2-Methyl-4-vinylpyridine

CAS No.: 13959-33-6

Cat. No.: B188247

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CAS: 13959-33-6 | Formula: C₈H₉N | MW: 119.16 g/mol [\[1\]](#)[\[2\]](#)

Chemical Identity & Physiochemical Profile

2-Methyl-4-vinylpyridine (2M4VP) is a bifunctional pyridine derivative characterized by a polymerizable vinyl group at the C4 position and a methyl group at the C2 position.[\[1\]](#)[\[2\]](#) This structural arrangement imparts unique steric and electronic properties compared to its more common isomers.[\[2\]](#)

Structural Implications[\[1\]](#)[\[2\]](#)

- **Electronic Effect:** The methyl group at C2 is electron-donating, potentially increasing the basicity of the pyridine nitrogen compared to unsubstituted 4-vinylpyridine.[\[1\]](#)[\[2\]](#)
- **Reactivity:** The vinyl group at C4 is conjugated with the pyridine ring, making it highly susceptible to spontaneous polymerization via radical or anionic mechanisms.
- **Physical State:** Colorless to yellow liquid (darkens upon oxidation/polymerization).[\[2\]](#)

Key Physiochemical Data (Synthesized)

Property	Value (Estimated/Analog*)	Technical Significance
Boiling Point	175–185°C (760 mmHg)	Requires high vacuum for distillation to avoid thermal polymerization.[1][2]
Flash Point	~55–60°C	Classifies as a Flammable Liquid (Category 3).
Density	0.98–1.02 g/mL	Denser than many organic solvents; sinks in water phases during extraction.
pKa	~5.5–6.0	Slightly more basic than 4-vinylpyridine (pKa 5.[1][2]6) due to C2-Methyl induction.[1][2]
Solubility	Soluble in alcohols, CHCl ₃ , THF	Hydrophobic enough for organic extractions; sparingly soluble in water.

*Data interpolated from 4-vinylpyridine and 2-methyl-5-vinylpyridine baselines due to limited specific SDS availability for this isomer.

Hazard Identification & Toxicology

The safety profile of 2M4VP is dominated by two factors: Corrosivity (typical of alkylpyridines) and Instability (typical of vinyl monomers).

GHS Classification (Derived)[1][2]

- Flammable Liquids: Category 3 (H226)[1][2][3][4]
- Acute Toxicity (Oral/Dermal): Category 3/4 (H301/H311) - Toxic in contact with skin.[1][2]
- Skin Corrosion/Irritation: Category 1B (H314) - Causes severe skin burns.[1][2]
- Sensitization: Skin Sensitizer Category 1 (H317).[2][3][5][6]

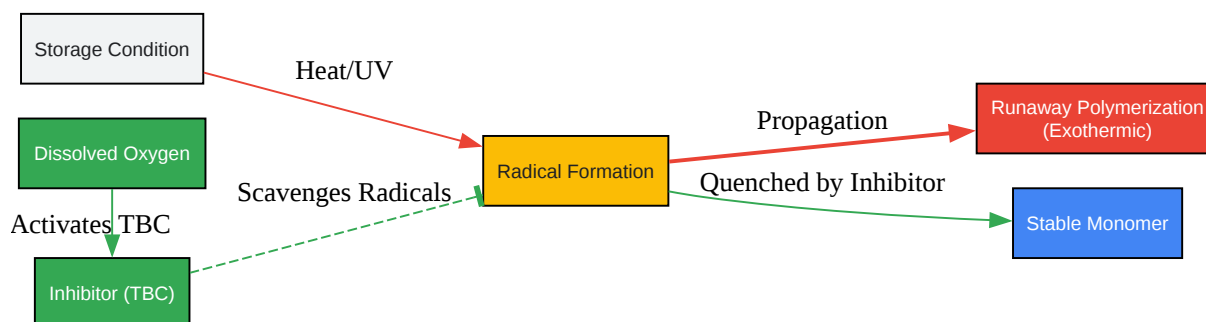
- Specific Target Organ Toxicity: Single Exposure (Respiratory Tract Irritation).[2][6]

The Polymerization Threat

Unlike stable solvents, 2M4VP is thermodynamically poised to polymerize.[2] This reaction is exothermic and can become autocatalytic (runaway reaction) if heat is not dissipated.[2]

Trigger Factors:

- Heat: Temperatures $>30^{\circ}\text{C}$ significantly increase radical formation.[2]
- Light: UV radiation cleaves bonds, generating initiating radicals.[2]
- Peroxides: Formation of peroxides upon air exposure (without inhibitor) accelerates hardening.[2]
- Acid: Strong acids can initiate cationic polymerization.[2]



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Figure 1: The Stabilization Triad. Note that p-tert-butylcatechol (TBC) inhibitors often require dissolved oxygen to function effectively.[1][2] Storing under pure nitrogen without checking inhibitor type can paradoxically lead to polymerization.[1]

Storage & Stabilization Protocol

Researchers often receive 2M4VP stabilized with 100–200 ppm p-tert-butylcatechol (TBC).[1][2] Proper storage is non-negotiable.[2]

Storage Hierarchy[1][2]

- Temperature: Store at -20°C (Freezer). Low temperature is the primary barrier to polymerization.[2]
- Atmosphere: Unlike many air-sensitive reagents, TBC-stabilized monomers should NOT be stored under static inert gas (Argon/Nitrogen) for long periods if the inhibitor mechanism relies on oxygen (phenolic inhibitors).[2] However, to prevent moisture absorption (hygroscopic pyridine ring), a dry atmosphere is required.[2]
 - Recommendation: Store in a sealed container with minimal headspace at -20°C. If long-term storage is needed, check inhibitor levels monthly.[1][2]
- Container: Amber glass to block UV radiation.[2]

Advanced Handling: Inhibitor Removal & Synthesis

For precise drug development or polymerization kinetics, the TBC inhibitor must be removed immediately prior to use.[2]

Protocol: Vacuum Distillation (Gold Standard)

Distillation is preferred over basic alumina columns for 2M4VP because it removes both the inhibitor and any oligomers formed during storage.

Equipment:

- Short-path distillation head (vigreux column optional but recommended).[1][2]
- High-vacuum pump (< 5 mmHg).[1][2]
- Oil bath with digital temperature control.[2]

Step-by-Step Workflow:

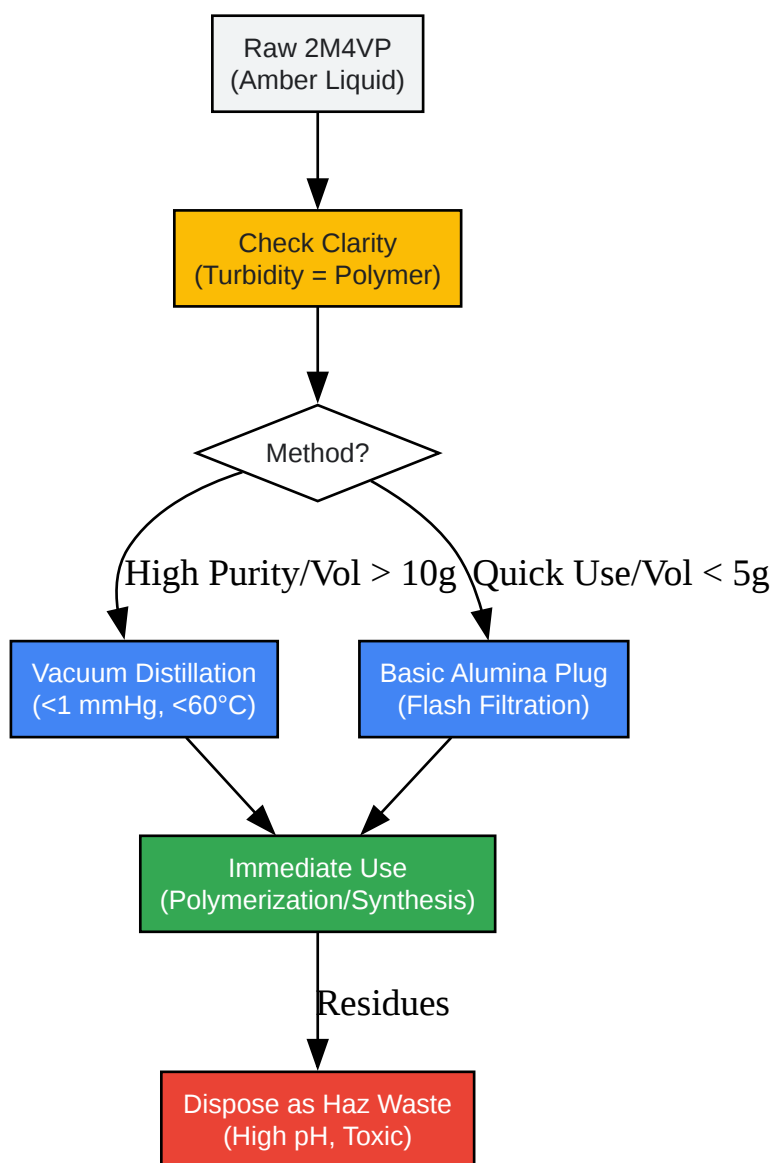
- Setup: Assemble glassware. Grease joints lightly (use Krytox or high-vac grease).[1][2]
- Vacuum: Apply vacuum before heating.[2] Aim for < 1 mmHg if possible.[2]

- Theory: Reducing pressure lowers the boiling point below the thermal polymerization threshold (approx 80-90°C).[2]
- Heat: Slowly ramp oil bath temperature.
 - Target: Collect fractions distilling at ~50–60°C (at 0.5 mmHg).
- Collection: Discard the first 5% (forerun/volatiles). Collect the main fraction in a flask cooled by Dry Ice/Acetone.
- Quenching: Stop distillation before the pot goes dry to prevent overheating the residue (potential explosion hazard).

Protocol: Flash Column (Alternative)

For small quantities (< 5 mL), pass the neat liquid through a short plug of Basic Alumina or Inhibitor Remover Replacement Packing.

- Mechanism:[1][2][6][7] The phenolic TBC binds to the basic alumina; the pyridine monomer passes through.[2]
- Validation: The eluent should be colorless.[2][8] A yellow/brown tint indicates oxidation or oligomers.[2]



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Figure 2: Decision matrix for purification of **2-methyl-4-vinylpyridine** prior to experimental application.

Emergency Response & First Aid

Due to the high alkalinity and lipophilicity of vinylpyridines, they penetrate skin rapidly.

Exposure Route	Immediate Action	Scientific Rationale
Skin Contact	Wash with polyethylene glycol (PEG 400) or ethanol, then copious water.[1][2]	Water alone may not effectively solvate the lipophilic pyridine; PEG acts as a solubilizer to draw it from the dermis.
Eye Contact	Rinse for 15+ minutes; consult ophthalmologist.	Basic compounds cause liquefactive necrosis, penetrating deeper than acids. [2] Immediate dilution is critical.[2]
Spill Cleanup	Absorb with vermiculite. Do NOT use paper towels (fire risk) or sawdust.[2]	Exothermic polymerization can ignite combustible absorbents. Use inert clay.[2]

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